

2-(Butylamino)ethanol molecular weight and formula

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Compound of Interest

Compound Name: 2-(Butylamino)ethanol

Cat. No.: B091342

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An In-depth Technical Guide on 2-(Butylamino)ethanol

This guide provides core physicochemical data for **2-(Butylamino)ethanol**, a compound relevant in various research and industrial applications. The information is tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

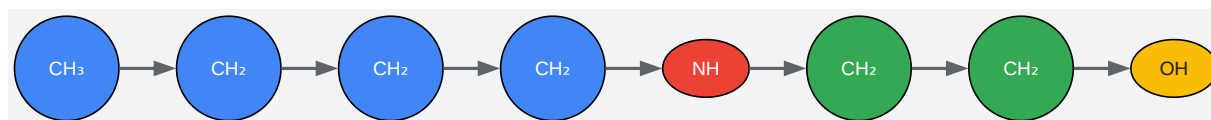
The fundamental molecular properties of **2-(Butylamino)ethanol** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Source
Molecular Formula	C6H15NO	[1][2][3]
Linear Formula	CH3(CH2)3NHCH2CH2OH	
Molecular Weight	117.19 g/mol	[2][3][4]
CAS Number	111-75-1	[1][3]

Structural Representation

The logical arrangement of atoms within the **2-(Butylamino)ethanol** molecule is crucial for understanding its chemical behavior and interactions. The following diagram illustrates the

connectivity of the butyl group, the secondary amine, and the ethanol moiety.



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Caption: Simplified 2D structure of **2-(Butylamino)ethanol**.

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References

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